

"1-Methyl-2-oxopyrrolidine-4-carboxamidine Hydrochloride" in vitro studies

Author: BenchChem Technical Support Team. **Date:** December 2025

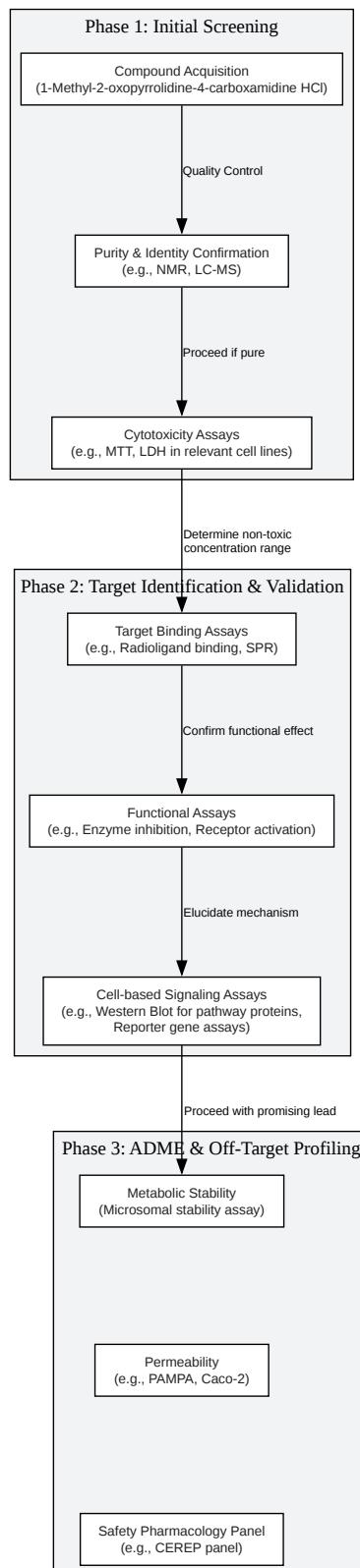
Compound of Interest

Compound Name: 1-Methyl-2-oxopyrrolidine-4-carboxamidine Hydrochloride

Cat. No.: B582514

[Get Quote](#)

General Experimental Workflow for In Vitro Compound Characterization

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the initial in vitro characterization of a novel chemical compound.

This document will be updated if and when in vitro studies on "**1-Methyl-2-oxopyrrolidine-4-carboxamidine Hydrochloride**" become publicly available.

- To cite this document: BenchChem. ["1-Methyl-2-oxopyrrolidine-4-carboxamidine Hydrochloride" in vitro studies]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b582514#1-methyl-2-oxopyrrolidine-4-carboxamidine-hydrochloride-in-vitro-studies\]](https://www.benchchem.com/product/b582514#1-methyl-2-oxopyrrolidine-4-carboxamidine-hydrochloride-in-vitro-studies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com